

Anadoline: An Obscure Pyrrolizidine Alkaloid with Undetermined Biological Activity

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Compound of Interest

Compound Name: *Anadoline*

Cat. No.: *B3035025*

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For Researchers, Scientists, and Drug Development Professionals

Anadoline is a pyrrolizidine alkaloid N-oxide whose chemical structure has been defined, yet its biological significance remains largely unexplored. Despite its characterization, a thorough review of scientific literature and chemical databases reveals a notable absence of research into its bioactivity, mechanism of action, and potential therapeutic applications. This guide summarizes the known chemical properties of **Anadoline** and highlights the current void in our understanding of its pharmacology.

Chemical Structure and Properties

Anadoline is identified in the PubChem database with the Compound ID (CID) 102115628.[\[1\]](#) Its chemical identity is defined by the following properties:

Property	Value	Source
IUPAC Name	[(7R,8R)-7-hydroxy-4-oxido-5,6,7,8-tetrahydro-3H-pyrrolizin-4-ium-1-yl]methyl (2R,3S)-3-hydroxy-2,4-dimethyl-5-[(E)-2-methylbut-2-enoyl]oxypentanoate	PubChem[1]
Molecular Formula	C ₂₀ H ₃₁ NO ₇	PubChem[1]
Molecular Weight	397.5 g/mol	PubChem[1]
SMILES	<chem>C/C=C(\C)/C(=O)OCC(C)---INVALID-LINK---C(=O)OCC1=CC[N+](C@@H)[C@H]1C1---INVALID-LINK---O)[O-]>C@@@HO</chem>	PubChem[1]

The structure of **Anadoline** is characterized by a necine base, which is a pyrrolizidine ring system, esterified with a complex necic acid. The presence of the N-oxide is a common feature among pyrrolizidine alkaloids, often affecting their toxicity and metabolic activation.

Biological Activity and Signaling Pathways: A Knowledge Gap

Extensive searches for biological data on **Anadoline** have yielded no specific results. There is a significant lack of published studies investigating its pharmacological effects, including:

- Quantitative Bioactivity Data: No information is available regarding **Anadoline**'s binding affinities (K_i), half-maximal inhibitory concentrations (IC_{50}), or half-maximal effective concentrations (EC_{50}) against any biological target.
- Mechanism of Action: The molecular targets and mechanisms by which **Anadoline** might exert biological effects are unknown.
- Signaling Pathways: There is no information on whether **Anadoline** modulates any intracellular signaling cascades.

This absence of data prevents the creation of any diagrams related to signaling pathways or experimental workflows, as requested.

Experimental Protocols

Consistent with the lack of bioactivity data, there are no published experimental protocols detailing the isolation of **Anadoline** from natural sources, its chemical synthesis, or its use in biological assays. The methods for its initial identification and structural elucidation have not been found in the currently available scientific literature.

Conclusion

Anadoline represents a molecule at the frontier of natural product chemistry, with its chemical structure elucidated but its biological role entirely unknown. For researchers in drug discovery and pharmacology, **Anadoline** may present an opportunity for novel investigations. Future research would need to focus on its isolation or synthesis, followed by comprehensive screening to identify any potential biological activities and subsequent mechanistic studies. Until such research is conducted and published, **Anadoline** remains an enigmatic entry in the vast catalog of natural compounds.

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References

- 1. Amlodipine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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